

Application Note: Solubilization and Handling of A-674563 Hydrochloride

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Compound of Interest

Compound Name: A-674563 hydrochloride

Cat. No.: B1574291

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Compound Class: Selective Akt1 Inhibitor CAS No: 2070009-66-2 (HCl salt) / 552325-73-2 (Free base) Molecular Weight: 394.90 g/mol (HCl salt)[1][2]

Introduction & Mechanism of Action

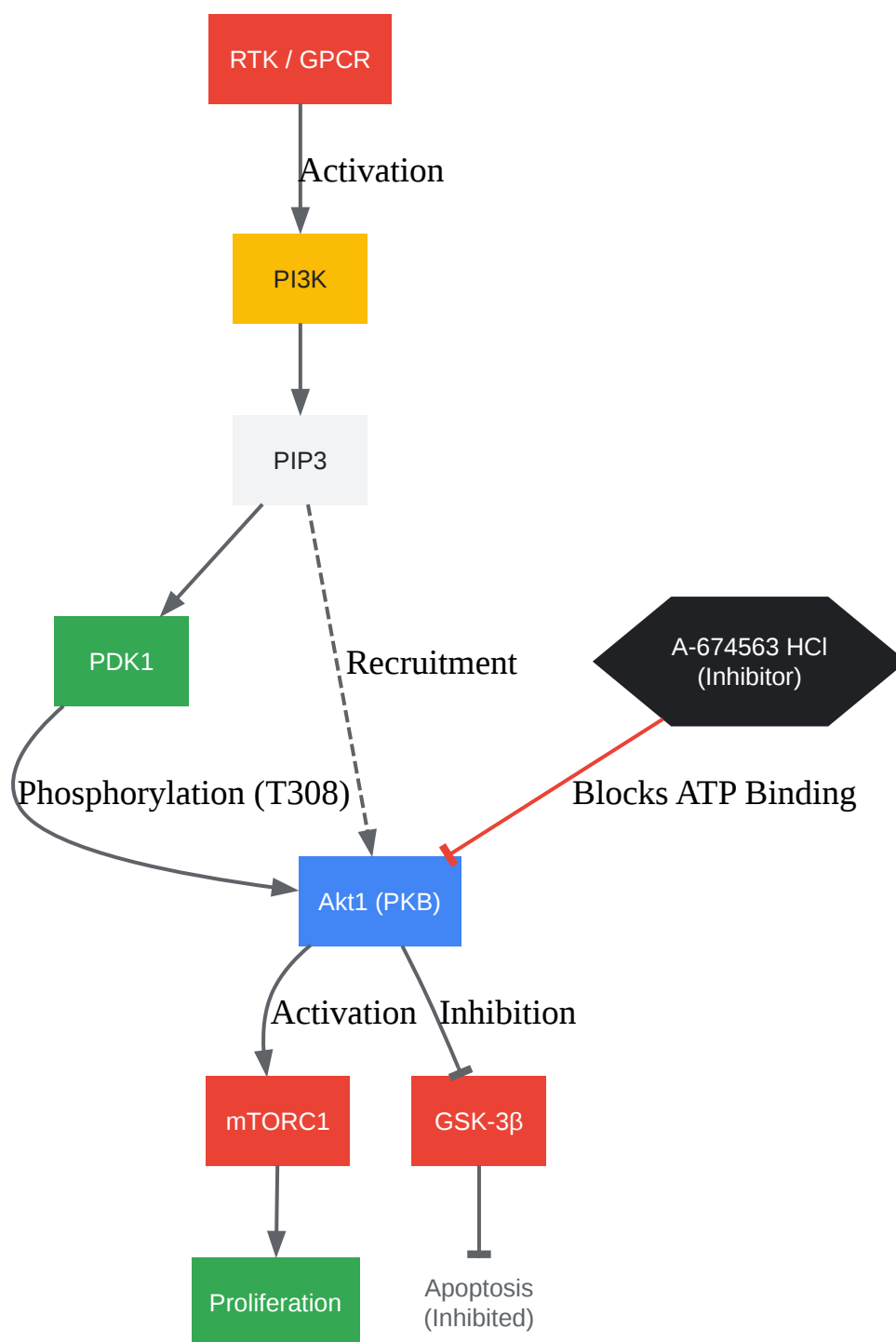
A-674563 Hydrochloride is a potent, ATP-competitive, and reversible inhibitor of Akt1 (Protein Kinase B alpha) with a

of 11 nM.[3][4] Unlike pan-Akt inhibitors, A-674563 shows high selectivity for the Akt1 isoform, sparing PKC and other related kinases (except PKA and CDK2 at higher concentrations).

In cellular contexts, A-674563 blocks the phosphorylation of downstream targets such as GSK3 and MDM2, inducing G2 cell cycle arrest and apoptosis in tumor cells.[1][2] Proper solubilization is critical because the hydrochloride salt form exhibits significantly different solubility properties compared to the free base, particularly in aqueous environments.

Signaling Pathway Context

The following diagram illustrates the intervention point of A-674563 within the PI3K/Akt/mTOR signaling cascade.



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Figure 1: Mechanism of Action. A-674563 inhibits Akt1, preventing the phosphorylation of downstream effectors mTOR and GSK-3

Chemical Properties & Solubility Profile[2][3][4][5][6][7]

The hydrochloride salt (HCl) confers improved aqueous solubility compared to the free base. However, for long-term stability, organic solvents are preferred for stock solutions.

Solubility Data Table

Solvent	Solubility Limit (Max)	Stability	Recommended Use
DMSO	~50 - 83 mg/mL (125-200 mM)	High (Months at -80°C)	Primary Stock Solution
Water	~100 mg/mL (250 mM)*	Low (Hydrolysis risk)	Immediate use / In vivo vehicle
Ethanol	~10 mg/mL (25 mM)	Moderate	Secondary option (Not recommended)
PBS (pH 7.2)	< 0.5 mg/mL	Very Low	Working solution only

*Note: Water solubility requires the HCl salt form. The free base is insoluble in water. Even with the salt, ultrasonication is often required to reach saturation.

Protocol 1: Preparation of Stock Solutions

Objective: Create a stable, high-concentration master stock (10 mM or 50 mM) for long-term storage.

Materials

- **A-674563 Hydrochloride** powder (MW: 394.90 g/mol).[1][2]
- Anhydrous DMSO (Dimethyl Sulfoxide), sterile filtered (Grade: Cell Culture).
- Vortex mixer and Ultrasonic bath.
- Amber glass vials or polypropylene tubes (DMSO compatible).

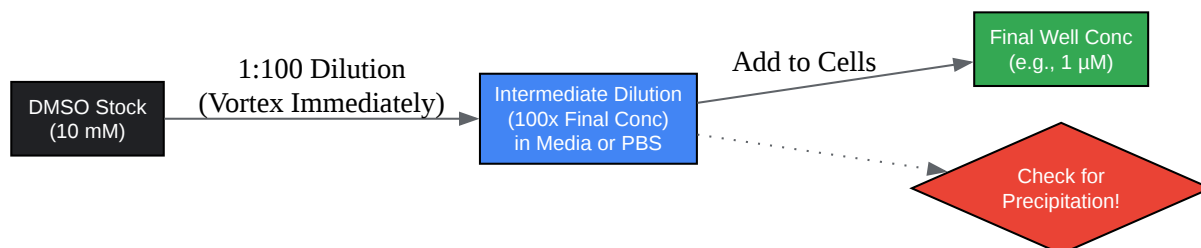
Step-by-Step Procedure

- **Calculate Volume:** Determine the volume of DMSO required to achieve the desired concentration.
 - **Formula:**
 - **Example:** To make a 10 mM stock from 5 mg of powder:
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the powder.
 - **Critical:** Do not add powder to the solvent, as displacement may alter the final concentration.
- **Mixing:** Vortex vigorously for 30 seconds.
 - **Visual Check:** Inspect the solution against a light source. If particulates remain, sonicate in a water bath for 5–10 minutes at room temperature.
- **Aliquot & Storage:** Dispense into small aliquots (e.g., 20–50 L) to avoid freeze-thaw cycles.
 - Store at -80°C (Stable for 6–12 months).
 - Store at -20°C (Stable for 1 month).

Protocol 2: Cell Culture Dilution (In Vitro)

Objective: Dilute the DMSO stock into aqueous culture media without precipitating the compound ("crashing out").

Workflow Diagram



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Figure 2: Serial dilution strategy to minimize DMSO shock and precipitation.

Procedure

- Thaw: Thaw the DMSO stock aliquot at room temperature. Vortex to ensure homogeneity.
- Intermediate Dilution: Prepare a 1000x or 100x intermediate solution in culture media.
 - Technique: Add the DMSO stock dropwise into the media while swirling or vortexing. This prevents high local concentrations of DMSO that cause precipitation.
- Final Application: Add the intermediate solution to the cell culture wells.
 - Target DMSO: Ensure final DMSO concentration is < 0.5% (ideally < 0.1%) to avoid solvent toxicity.
- Controls: Always include a "Vehicle Control" well containing the same percentage of DMSO without the drug.

Protocol 3: In Vivo Formulation (Mice/Rats)

Objective: Prepare a vehicle for oral (p.o.) or intraperitoneal (i.p.) administration. Challenge: High DMSO concentrations are toxic in vivo. The HCl salt allows for aqueous-based formulations, but co-solvents aid stability.

Recommended Formulation (Solubility ~5 mg/mL)

This formulation balances solubility with biocompatibility.

- 10% DMSO (Solubilizer)
- 40% PEG300 (Co-solvent)
- 5% Tween 80 (Surfactant)
- 45% Saline (0.9% NaCl)

Preparation Steps[2][3][5][6][7][8]

- Dissolve A-674563 HCl in DMSO (10% of total volume) until clear.
- Add PEG300 (40% of total volume) and vortex.
- Add Tween 80 (5% of total volume) and vortex.
- Slowly add warm Saline (45% of total volume) while vortexing.
- Sterilization: Pass through a 0.22 μ m syringe filter (PES or Nylon).

Alternative (Due to HCl salt water solubility): For lower doses, A-674563 HCl can often be dissolved directly in Saline or PBS (up to ~100 mg/mL with sonication), but this solution must be used immediately as it is less stable than the co-solvent formulation.

Troubleshooting & Causality

Observation	Probable Cause	Corrective Action
Cloudiness upon adding water	"Crashing out" (Rapid polarity shift)	Use the "Intermediate Dilution" step. Do not jump from 100% DMSO to 100% Water directly at high concentrations.
Yellowing of Stock	Oxidation	Ensure storage under inert gas (Nitrogen/Argon) if possible. Check expiration.
Cell Toxicity in Control	High DMSO %	Reduce final DMSO concentration to < 0.1%.
Inconsistent IC50	Freeze-Thaw degradation	Use single-use aliquots. Do not refreeze thawed stocks.

References

- Luo, Y., et al. (2005).[4] Potent and selective inhibitors of Akt kinases slow the progress of tumors in vivo.[2][4] Molecular Cancer Therapeutics, 4(6), 977-986. [\[Link\]](#)

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Sources

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